Technical Comparison Guide: Fluorescent Red 630 vs. Alexa Fluor 647[1]

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Compound of Interest	
Compound Name:	*Fluorescent red 630*
CAS No.:	*375395-99-6*
Cat. No.:	*B3340300*

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Executive Summary

For high-sensitivity imaging and flow cytometry, Alexa Fluor 647 (AF647) remains the superior choice for general applications due to its exceptionally high extinction coefficient (

) and quantum yield (QY).[1][2] It delivers maximal signal output for low-abundance targets.[1][2]

Fluorescent Red 630 (FR630), a bridged hemicyanine dye, serves a distinct niche.[2][3] While significantly dimmer than AF647 in terms of theoretical maximum brightness, it exhibits fluorogenic properties—it is relatively dim in aqueous solution but increases fluorescence intensity (up to 10-fold) upon conjugation to proteins or hydrophobic environments.[2] This characteristic makes FR630 valuable for assays requiring lower background noise in "no-wash" or "low-wash" workflows, whereas AF647 requires rigorous washing to remove unbound dye.[1][2]

Quick Selection Matrix

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Feature	Alexa Fluor 647	Fluorescent Red 630
Primary Use Case	Confocal microscopy, Flow Cytometry, Super-resolution (STORM)	Homogeneous assays, environments requiring fluorogenic turn-on
Brightness	Very High (Benchmark)	Moderate (approx. 30–50% of AF647)
Photostability	Excellent	Good
Solution Fluorescence	High (High background if unbound)	Low (Reduced background)
Chemistry	Sulfonated Cyanine	Bridged Hemicyanine

Technical Specifications & Spectral Analysis

The fundamental difference in performance stems from the molecular extinction coefficient (light absorption capacity) and the quantum yield (efficiency of photon emission).[1][2]

Comparative Data Table

Property	Alexa Fluor 647	Fluorescent Red 630
Excitation Max	650 nm	633 nm (optimized for HeNe)
Emission Max	665 nm	~650 nm
Extinction Coeff.[1][2] ( )	~239,000	~120,000 (in DMF)
Quantum Yield (QY)	~0.33 (Aqueous)	Low (Aqueous) High (Conjugated)
Laser Line Match	633 nm / 640 nm	633 nm
Stokes Shift	15 nm	~20 nm
Solubility	High (due to sulfonation)	Moderate (Soluble in water/DMF)

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Spectral Logic[2]

- Excitation: Both dyes are perfectly excited by the 633 nm HeNe laser or 635/640 nm diode lasers.[2]
- Brightness Calculation: Brightness is proportional to

  .[2]
  - AF647:

    brightness units.[2]
  - FR630:

    .[1][2] Even if

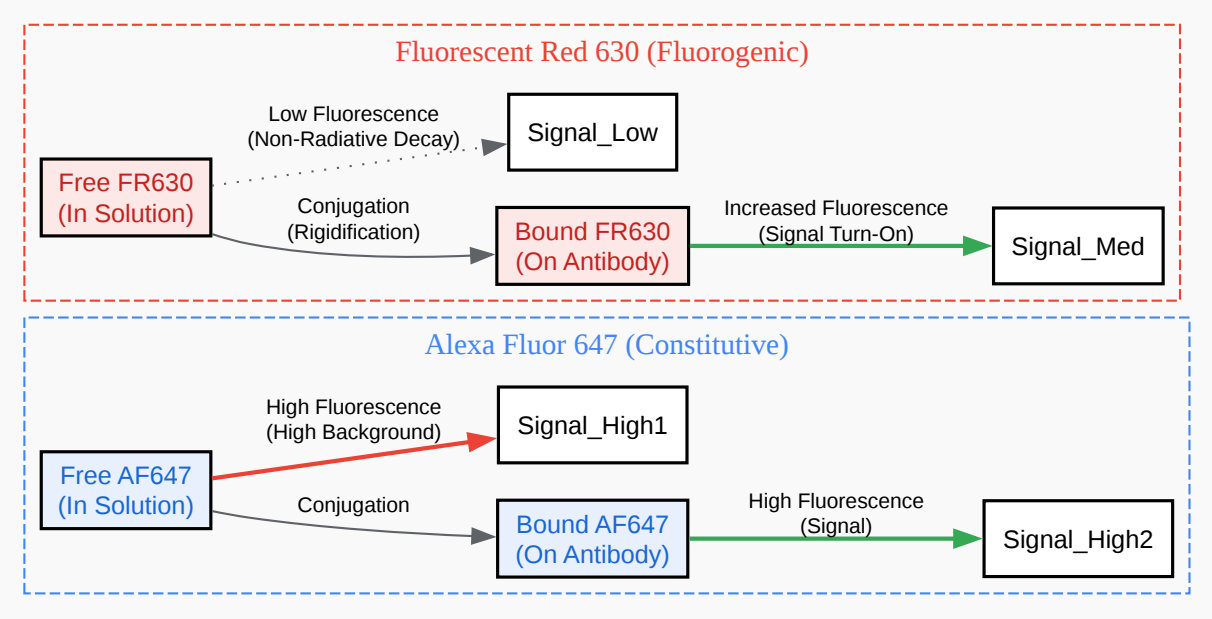
    reaches 0.40, the max brightness is

    .[2]
  - Conclusion: AF647 is theoretically ~1.6x to 2x brighter than FR630 under optimal conditions.[2]

Mechanism of Action: The "Fluorogenic" Effect

Understanding the environmental sensitivity of FR630 is critical for experimental design.[2] Unlike AF647, which is a rigid cyanine structure that fluoresces constitutively, FR630's hemicyanine structure is susceptible to non-radiative decay (molecular rotation) in water.[2] When bound to a protein, the molecule "freezes," forcing energy release via photon emission.[2]

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Figure 1: Comparison of fluorescence emission states. AF647 is always "on," leading to potential background noise if unbound.[2] FR630 turns "on" significantly only when rigidified by binding.[1][2]

Experimental Validation Protocol

To objectively compare these dyes in your specific system, perform the following Signal-to-Noise (S/N) Titration Assay. This protocol validates both brightness and background suppression.[2]

Materials

- Target: Protein A coated beads or cells expressing high-density receptor (e.g., CD4+ T-cells).[1][2]
- Conjugates: Anti-Target Antibody labeled with AF647 and FR630 (aim for similar Degree of Labeling, DOL ~3-5).

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- Buffer: PBS + 1% BSA.[2]

Step-by-Step Methodology

- Titration Series: Prepare 6 dilutions of each antibody conjugate (0.01

  g/mL to 10

  g/mL).
- Staining (No Wash Arm):
  - Incubate cells/beads with antibody for 30 mins at 4°C.[2]
  - Do NOT wash. Analyze immediately on Flow Cytometer (Excitation: 633/640 nm, Filter: 660/20 nm).[2]
- Staining (Wash Arm):
  - Incubate cells/beads with antibody for 30 mins at 4°C.[2]
  - Wash 3x with 2 mL PBS/BSA.[2]
  - Resuspend and analyze.
- Data Analysis:
  - Calculate Stain Index (SI):

    [1][2]
  - Plot SI vs. Concentration.[2]

Expected Results

- Wash Arm: AF647 will show a significantly higher Max MFI (approx.[1][2] 2x higher than FR630).[1][2]
- No-Wash Arm: FR630 may show a superior Signal-to-Noise ratio at higher concentrations because the unbound dye in the surrounding buffer contributes less background

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fluorescence than the unbound AF647.[1][2]

Application Recommendations

When to choose Alexa Fluor 647:

- Low Abundance Targets: When you need to detect every possible photon.[2]
- Confocal/STORM Microscopy: AF647 is the best organic dye for dSTORM due to its "blinking" properties in reducing buffers.[2]
- Standard Flow Cytometry: When a wash step is included, AF647 is unbeatable in this channel.[2]

When to choose **Fluorescent Red 630**:

- Homogeneous Assays: FRET acceptor applications or solution-phase assays where washing is impossible.[1][2]
- High-Background Samples: If your sample has high non-specific uptake of free dye, FR630's lower quantum yield in the free state mitigates noise.[1][2]
- Cost-Sensitive Screening: In some high-throughput screens, specific generic formulations of Red 630 can be more cost-effective than licensed Alexa Fluor dyes.[1][2]

References

- Panchuk-Voloshina, N., et al. (1999).[1][2] "Alexa Dyes, a Series of New Fluorescent Dyes that Yield Exceptionally Bright, Photostable Conjugates."[2] Journal of Histochemistry & Cytochemistry. [Link][1][2]
- Mujumdar, R. B., et al. (1993).[2] "Cyanine Dye Labeling Reagents: Sulfoindocyanine Succinimidyl Esters." Bioconjugate Chemistry. [Link][1][2]

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Sources

- 1. MONASCUS RED | CAS#:874807-57-5 | Chemsrc [chemsrc.com]
- 2. Fluorescent red 630 | C38H46N2O6S | CID 135817577 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. sigmaaldrich.com [sigmaaldrich.com]

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